

# 2-sulfoterephthalic acid safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 2-sulfoterephthalic Acid

Cat. No.: B8772342

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## Technical Guide: Safety and Handling of 2-Sulfoterephthalic Acid

Disclaimer: The following data pertains to **2-Sulfoterephthalic Acid** Monosodium Salt (CAS RN: 19089-60-2) as a proxy, due to the limited availability of a specific Safety Data Sheet (SDS) for **2-sulfoterephthalic acid** (CAS RN: 41144-03-6). The safety and handling precautions for the free acid are expected to be very similar. This guide is intended for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**2-Sulfoterephthalic acid** monosodium salt is classified as a hazardous substance. The primary hazards are skin and eye irritation.<sup>[1][2]</sup>

## GHS Classification Summary

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	 alt text	Warning	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity — single exposure	Category 3	 alt text	Warning	H335: May cause respiratory irritation.

## Precautionary Measures and Handling

Proper handling and storage are crucial to minimize the risks associated with **2-sulfoterephthalic acid**.

## Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
Prevention	P264	Wash hands and face thoroughly after handling. <a href="#">[1]</a> <a href="#">[2]</a>
Prevention	P271	Use only outdoors or in a well-ventilated area.
Prevention	P280	Wear protective gloves, eye protection/face protection. <a href="#">[1]</a> <a href="#">[2]</a>
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. <a href="#">[1]</a> <a href="#">[2]</a>
Response	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[1]</a>
Response	P312	Call a POISON CENTER/doctor if you feel unwell.
Response	P332 + P313	If skin irritation occurs: Get medical advice/attention.
Response	P337 + P313	If eye irritation persists: Get medical advice/attention. <a href="#">[1]</a>
Response	P362 + P364	Take off contaminated clothing and wash it before reuse. <a href="#">[1]</a> <a href="#">[3]</a>
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly

closed.

Storage	P405	Store locked up.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Handling and Storage Recommendations

- Handling: Handle in a well-ventilated area.<sup>[1]</sup> Avoid creating dust. Avoid contact with skin, eyes, and clothing.<sup>[1]</sup> Wash hands thoroughly after handling.<sup>[1]</sup>
- Storage: Keep the container tightly closed.<sup>[1]</sup> Store in a cool, dark, and dry place.<sup>[1]</sup> Store away from incompatible materials such as oxidizing agents.<sup>[1]</sup>

## Emergency Procedures

### First-Aid Measures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. <sup>[1]</sup> If you feel unwell, get medical advice/attention. <sup>[1]</sup>
Skin Contact	Wash with plenty of water. <sup>[1]</sup> If skin irritation occurs, get medical advice or attention. <sup>[1]</sup> Take off contaminated clothing and wash it before reuse. <sup>[1]</sup>
Eye Contact	Rinse cautiously with water for several minutes. <sup>[1]</sup> Remove contact lenses, if present and easy to do. Continue rinsing. <sup>[1]</sup> If eye irritation persists, get medical advice/attention. <sup>[1]</sup>
Ingestion	Rinse mouth. <sup>[1]</sup> Get medical advice/attention if you feel unwell. <sup>[1]</sup>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, water spray, carbon dioxide.[1]
- Specific Hazards: May emit toxic fumes under fire conditions.[2]
- Protective Equipment: Wear self-contained breathing apparatus and protective clothing.

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[1] Evacuate personnel to safe areas.[2] Avoid breathing dust.
- Environmental Precautions: Prevent product from entering drains.[1]
- Methods for Cleaning Up: Sweep up and collect into a suitable container for disposal.[4] Avoid dust generation.

## Exposure Controls and Personal Protection

### Engineering Controls

- Use a closed system or local exhaust ventilation to minimize direct exposure.[1]
- Ensure that eyewash stations and safety showers are close to the workstation location.[4]

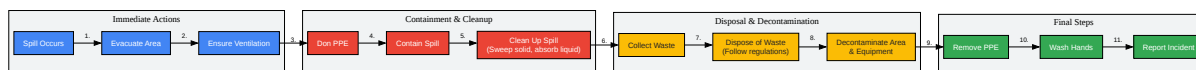
### Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Safety glasses with side-shields or goggles.[1] A face shield may be required in situations with a higher risk of splashing.[1]
Skin Protection	Protective gloves (e.g., nitrile rubber).[1] Protective clothing and boots as needed.[1]
Respiratory Protection	A dust respirator is recommended if dust is generated.[1] Follow local and national regulations.[1]

## Experimental Protocols and Workflows

## Logical Workflow for Handling a Spill

The following diagram illustrates the recommended procedure for handling a spill of **2-sulfoterephthalic acid**.



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Caption: Workflow for handling a **2-sulfoterephthalic acid** spill.

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